

Safeguarding Laboratory Environments: Proper Disposal of N-Nitrosodiethanolamine

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Compound of Interest

Compound Name: **N-Nitrosodiethanolamine**

Cat. No.: **B133224**

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Essential guidelines for the safe handling and disposal of **N-Nitrosodiethanolamine (NDELA)**, a compound recognized as a probable human carcinogen, are critical for ensuring the safety of laboratory personnel and maintaining regulatory compliance. This document provides a clear, step-by-step protocol for the proper disposal of NDELA, alongside crucial safety data and handling procedures to support researchers, scientists, and drug development professionals. Due to its hazardous nature, strict adherence to these safety protocols during handling and disposal is mandatory.

Key Safety and Regulatory Data

A summary of important quantitative and regulatory data for **N-Nitrosodiethanolamine** is provided below.

Property	Value	Source
Chemical Formula	C4H10N2O3	FUJIFILM Wako Chemicals
Molecular Weight	134.13 g/mol	FUJIFILM Wako Chemicals
Appearance	Yellow to dark brown very viscous liquid	PubChem
Boiling Point	Decomposes	Not specified
Density	0.95 g/cm ³ at 20 °C	Agilent Technologies
Carcinogenicity	IARC Group 2A: Probably carcinogenic to humans	Santa Cruz Biotechnology
EPA Waste Number	U174 (for the related compound N-nitrosodiethylamine)	Santa Cruz Biotechnology

Experimental Protocols: Safe Disposal Procedures

Proper disposal of **N-Nitrosodiethanolamine** and all contaminated materials is crucial to prevent environmental contamination and exposure.[\[1\]](#) The following step-by-step procedure must be followed:

1. Personal Protective Equipment (PPE): A comprehensive PPE approach is mandatory when handling **N-Nitrosodiethanolamine**.[\[1\]](#)
 - Hand Protection: Double gloving is required. For concentrated forms, use butyl rubber or SilverShield™ gloves. For diluted solutions, nitrile gloves may be used as the inner layer.[\[1\]](#) [\[2\]](#) **N-Nitrosodiethanolamine** can penetrate standard latex and nitrile gloves.[\[1\]](#)
 - Body Protection: Wear a disposable, close-fitting suit or scrubs and a lab coat.[\[1\]](#)
 - Eye Protection: Use safety glasses with side shields or goggles.[\[1\]](#)
 - Respiratory Protection: For weighing and diluting the neat chemical, a half-face respirator with a combination filter cartridge (organic vapor/acid gas/HEPA) is recommended. In case of spills or inadequate ventilation, a supplied-air respirator should be used.[\[3\]](#)

2. Waste Collection:

- Liquid Waste: Collect all liquid waste containing **N-Nitrosodiethanolamine** in a designated, sealed, and clearly labeled hazardous waste container.[1][3] Do not mix with other waste streams.
- Solid Waste: Dispose of all contaminated materials, including gloves, wipes, absorbent paper, and disposable lab coats, as hazardous waste.[4] Double-bag dry waste using sealable transparent bags.[3][4]

3. Labeling and Storage:

- Label all waste containers with "HAZARDOUS WASTE," the chemical constituents, and the date of generation.[3][4]
- Store waste containers in a designated, cool, dark, and well-ventilated area with secondary containment to prevent spills.[3][4]

4. Decontamination:

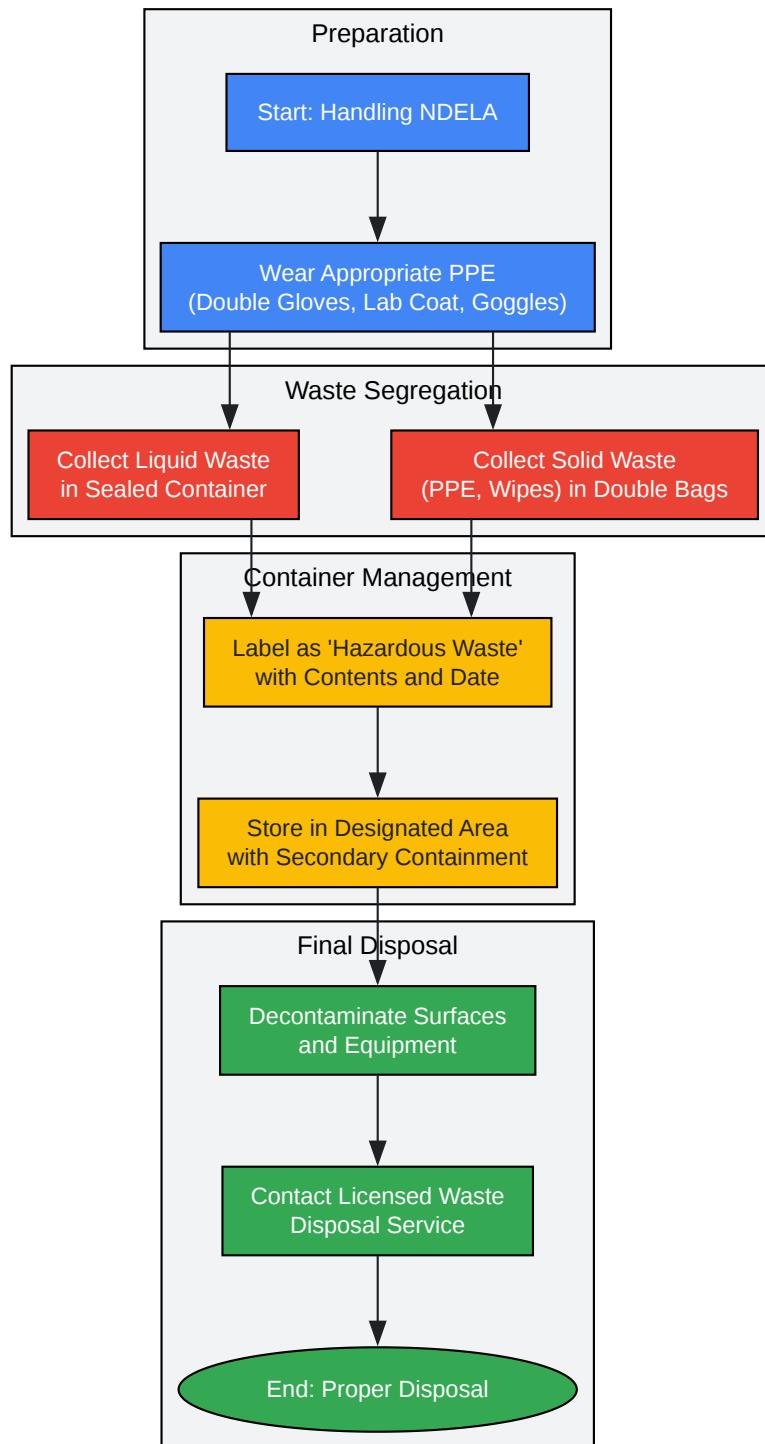
- Decontaminate all surfaces, equipment, and glassware that have come into contact with **N-Nitrosodiethanolamine**.[4]
- Use an appropriate cleaning solution and dispose of all cleaning materials as hazardous waste.[3]

5. Final Disposal:

- Contact a licensed professional waste disposal service for pickup and final disposal.[1]
- The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[3]
- All waste must be handled in accordance with local, state, and federal regulations.[5]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of N-Nitrosodiethanolamine waste.



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